

Personal protective equipment for handling 2',5'-Difluoropropiophenone

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Compound of Interest

Compound Name: 2',5'-Difluoropropiophenone

Cat. No.: B1295022

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Essential Safety and Handling Guide for 2',5'-Difluoropropiophenone

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **2',5'-Difluoropropiophenone**. It is intended for researchers, scientists, and drug development professionals to ensure safe and compliant use of this chemical.

Hazard Identification and Personal Protective Equipment (PPE)

2',5'-Difluoropropiophenone is a chemical that requires careful handling to prevent skin, eye, and respiratory irritation.^{[1][2]} Proper personal protective equipment is the first line of defense against exposure.

Recommended Personal Protective Equipment (PPE)

Protection Type	Specification	Rationale
Eye and Face	Chemical safety goggles or a face shield.	To protect against splashes and vapors that can cause serious eye irritation. [1] [2] [3] [4]
Skin	Chemical-resistant gloves (e.g., nitrile rubber) and a lab coat or chemical-resistant clothing.	To prevent skin contact, which can cause irritation. [1] [2] [3]
Respiratory	Use only in a well-ventilated area, such as a chemical fume hood. [1] [3] If ventilation is inadequate or exposure limits are exceeded, a NIOSH/MSHA approved respirator should be used. [3]	To avoid inhalation of vapors, which may cause respiratory irritation. [1] [2]

Quantitative Data Summary

The following table summarizes key quantitative data for **2',5'-Difluoropropiophenone** and similar compounds.

Property	Value	Notes
Molecular Formula	C9H8F2O	
CAS Number	29112-90-1	[5]
Appearance	Yellow color liquid	[6]
Boiling Point	68-76 °C / 5 mmHg	[6]
Flash Point	53 °C / 127.4 °F	For the similar compound 2,5-Difluorophenol, indicating flammability. [3]
Hazards	Causes skin and serious eye irritation. [1] [2] [7] May cause respiratory irritation. [1] [2] Combustible material. [2] [3]	

Operational Plan: Step-by-Step Handling Procedures

Adherence to the following procedural steps is mandatory for the safe handling of **2',5'-Difluoropropiophenone**.

3.1. Preparation and Engineering Controls

- Ventilation: Always handle **2',5'-Difluoropropiophenone** in a well-ventilated area, preferably within a certified chemical fume hood.[\[1\]](#)[\[3\]](#)
- Ignition Sources: Keep away from open flames, hot surfaces, and sparks as the material is combustible.[\[2\]](#)[\[3\]](#)[\[4\]](#) Use non-sparking tools and explosion-proof equipment where necessary.[\[3\]](#)
- Emergency Equipment: Ensure that an eyewash station and a safety shower are readily accessible and in close proximity to the workstation.[\[3\]](#) A suitable fire extinguisher (dry chemical, carbon dioxide, or foam) should also be available.[\[3\]](#)

3.2. Chemical Handling

- **Don PPE:** Before handling, put on all required personal protective equipment as detailed in the PPE table.
- **Inspect Container:** Check the container for any damage or leaks before opening.
- **Dispensing:** Open and handle the container with care to avoid splashes or vapor release.[\[1\]](#)
- **Avoid Contact:** Do not allow the chemical to come into contact with eyes, skin, or clothing.[\[1\]](#)
[\[3\]](#)
- **Hygiene:** Wash hands thoroughly after handling the chemical.[\[1\]](#)[\[3\]](#)[\[4\]](#) Do not eat, drink, or smoke in the handling area.[\[3\]](#)

3.3. Spill and Emergency Procedures

- **Minor Spills:**
 - Evacuate non-essential personnel from the immediate area.
 - Ensure adequate ventilation.
 - Absorb the spill with an inert material such as sand, silica gel, or universal binder.
 - Collect the absorbed material into a suitable, labeled container for disposal.
- **Major Spills or Leaks:**
 - Evacuate the area immediately.
 - Activate the appropriate emergency alarm.
 - Call for emergency assistance.
- **First Aid:**
 - In case of eye contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Seek immediate medical attention.[\[3\]](#)

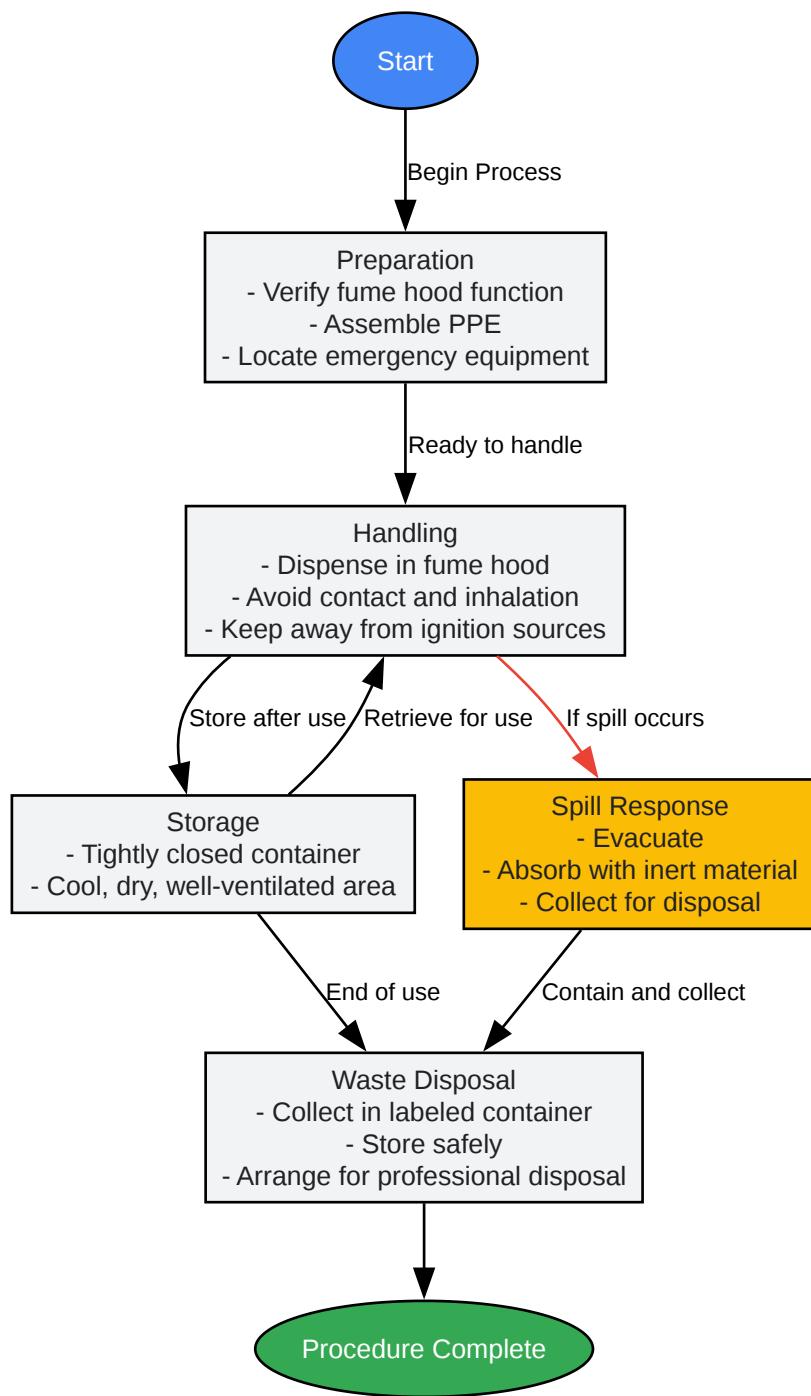
- In case of skin contact: Wash off immediately with soap and plenty of water while removing all contaminated clothing. Seek medical attention if irritation persists.[3]
- If inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[3]
- If swallowed: Rinse mouth with water. Do NOT induce vomiting. Seek immediate medical attention.[3]

Disposal Plan

All waste materials containing **2',5'-Difluoropropiophenone** must be treated as hazardous waste and disposed of according to institutional and local regulations.

- Waste Collection:
 - Collect all waste, including contaminated absorbents and disposable PPE, in a designated, compatible, and properly labeled hazardous waste container.[8]
 - The container must be kept tightly closed except when adding waste.[1][8]
- Labeling:
 - Clearly label the waste container with "HAZARDOUS WASTE" and the full chemical name: "2',5'-Difluoropropiophenone".[8]
- Storage:
 - Store the waste container in a cool, dry, and well-ventilated area, away from incompatible materials.[1]
- Disposal:
 - Dispose of the contents and container through an approved waste disposal plant.[1][3] Do not dispose of it down the drain.[1][4]

Workflow for Handling 2',5'-Difluoropropiophenone

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Caption: Workflow for the safe handling and disposal of **2',5'-Difluoropropiophenone**.

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